

The Biodegradability and Environmental Fate of Dipropylene Glycol: A Technical Guide

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Compound of Interest

Compound Name: *Dipropylene Glycol*

Cat. No.: *B041319*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the biodegradability and environmental fate of **dipropylene glycol** (DPG). Drawing upon a range of scientific studies and international testing guidelines, this document details the environmental persistence, bioaccumulation potential, and ecotoxicity of DPG. Quantitative data are presented in structured tables for clarity, and detailed experimental protocols for key studies are provided. Furthermore, signaling pathways and experimental workflows are visualized using Graphviz diagrams to facilitate understanding.

Executive Summary

Dipropylene glycol is a colorless, nearly odorless liquid with a high boiling point and low vapor pressure. It is widely used as a solvent, plasticizer, and humectant in various industrial and consumer products, including cosmetics, fragrances, and pharmaceuticals. Understanding its environmental profile is crucial for assessing its overall safety and sustainability.

Studies consistently demonstrate that **dipropylene glycol** is readily biodegradable, meaning it is unlikely to persist in the environment. It exhibits low potential for bioaccumulation in aquatic organisms and displays low toxicity to a range of environmental species. This guide synthesizes the available data to provide a detailed technical resource for professionals working with this versatile chemical.

Biodegradability of Dipropylene Glycol

The biodegradability of a chemical substance is a critical indicator of its environmental persistence. **Dipropylene glycol** has been the subject of numerous studies to determine its susceptibility to microbial degradation under various conditions. The primary methods for assessing biodegradability include tests for ready biodegradability and inherent biodegradability.

Ready Biodegradability:

Ready biodegradability tests, such as the OECD 301 series, provide stringent conditions to assess whether a substance will undergo rapid and ultimate degradation in an aerobic environment. **Dipropylene glycol** has been shown to be readily biodegradable in these tests. For instance, in an OECD 301F (Manometric Respirometry) test, DPG achieved 82% biodegradation over 28 days. While it did not meet the 10-day window criterion in one study, this is often not applied to substances like DPG which are mixtures of isomers that may biodegrade sequentially.

Inherent Biodegradability:

Inherent biodegradability tests, such as the OECD 302 series, are designed to assess whether a substance has the potential to biodegrade, albeit at a slower rate. In a Zahn-Wellens test (similar to OECD 302B), **dipropylene glycol** demonstrated greater than 70% degradation within 28 days, classifying it as inherently biodegradable. Another study using the Modified SCAS Test (OECD 302A) found 83.6% biodegradation.

Quantitative Biodegradation Data

The following tables summarize the key quantitative data on the biodegradability of **dipropylene glycol** from various studies.

Table 1: Ready and Inherent Biodegradability of **Dipropylene Glycol**

Test Guideline	Duration	Result	Classification
OECD 301F	28 days	82% degradation (O ₂ consumption)	Readily Biodegradable
OECD 302A (Modified SCAS)	-	83.6% degradation	Inherently Biodegradable
Zahn-Wellens Test	28 days	>70% degradation	Inherently Biodegradable
Soil Bacterium	28 days	>70% degradation	Biodegradable in soil
Corynebacterium sp.	23 hours	>90% degradation	Rapidly biodegradable under specific conditions

Table 2: Biochemical Oxygen Demand (BOD) and Chemical Oxygen Demand (COD) of **Dipropylene Glycol**

Parameter	Value	Method
BOD ₅	92 mg/L	APHA No. 219
COD	1840 mg/g	APHA No. 219
BOD ₅ /COD Ratio	0.049	-

Environmental Fate of Dipropylene Glycol

The environmental fate of a chemical describes its transport and transformation in various environmental compartments.

Partitioning:

Due to its high water solubility and low vapor pressure, **dipropylene glycol** is expected to partition primarily to water and soil. The log octanol-water partition coefficient (log K_{ow}) for DPG is -1.07, indicating a low potential for partitioning into fatty tissues of organisms.

Bioaccumulation:

Bioaccumulation is the process by which a substance is absorbed by an organism from water and food at a rate greater than that at which it is lost. The low log Kow of **dipropylene glycol** suggests a low bioaccumulation potential. This is confirmed by experimental data, with measured bioconcentration factors (BCF) in fish ranging from 0.3 to 4.6. These values are well below the threshold for concern (typically BCF > 500).

Ecotoxicity:

Dipropylene glycol exhibits low toxicity to aquatic organisms. The following table summarizes key ecotoxicity data.

Table 3: Ecotoxicity of **Dipropylene Glycol**

Organism	Test Duration	Endpoint	Value (mg/L)
Fish (Carassius auratus)	24 hours	LC ₅₀	>5,000
Amphibian (Rana brevipoda porosa)	48 hours	LC ₅₀	5,300
Amphibian (Xenopus laevis)	48 hours	LC ₅₀	3,181
Daphnia magna (Water Flea)	48 hours	EC ₅₀	>100
Algae (Desmodesmus subspicatus)	72 hours	EC ₅₀	>100
Bacteria (Pseudomonas putida)	18 hours	EC ₁₀	1,000

Experimental Protocols

This section provides detailed methodologies for the key experiments cited in this guide.

OECD Guideline 301F: Manometric Respirometry Test

This test determines the ready biodegradability of a substance by measuring oxygen consumption.

1. Principle: A known volume of inoculated mineral medium containing the test substance as the sole source of organic carbon is stirred in a closed flask. The consumption of oxygen is measured over 28 days.

2. Materials:

- Mineral Medium: A solution containing essential mineral salts (e.g., potassium phosphate, magnesium sulfate, calcium chloride, ferric chloride).
- Inoculum: Activated sludge from a domestic wastewater treatment plant, washed and aerated.
- Test Substance: **Dipropylene glycol**.
- Reference Substance: A readily biodegradable substance like sodium benzoate or aniline.
- Apparatus: Respirometer with closed flasks, temperature-controlled incubator, magnetic stirrers.

3. Procedure:

- Prepare the mineral medium and add the inoculum to achieve a suspended solids concentration of approximately 30 mg/L.
- Add the test substance to the test flasks at a concentration of 100 mg/L.
- Prepare blank flasks (inoculum and mineral medium only) and reference flasks (inoculum, mineral medium, and reference substance).
- Seal the flasks and place them in the respirometer at a constant temperature (20 ± 1 °C) in the dark.
- Stir the contents of the flasks continuously.
- Record the oxygen consumption at regular intervals for up to 28 days.

- Calculate the percentage of biodegradation by comparing the oxygen consumed by the test substance to its theoretical oxygen demand (ThOD).

OECD Guideline 302B: Zahn-Wellens/EMPA Test

This test assesses the inherent biodegradability of a substance.

1. Principle: The test substance is incubated with a relatively high concentration of activated sludge in a mineral medium. Biodegradation is determined by measuring the removal of dissolved organic carbon (DOC).

2. Materials:

- Mineral Medium: As per OECD 301.
- Inoculum: Activated sludge with a suspended solids concentration of 0.2 to 1.0 g/L.
- Test Substance: **Dipropylene glycol**.
- Reference Substance: A substance known to be inherently biodegradable, such as diethylene glycol.
- Apparatus: Aeration vessels, magnetic stirrers, DOC analyzer.

3. Procedure:

- Add the test substance (50-400 mg/L DOC) and activated sludge to the mineral medium in the aeration vessels.
- Prepare a blank control with only activated sludge and mineral medium.
- Aerate the vessels continuously and maintain a constant temperature (20-25 °C).
- Take samples at regular intervals, filter them, and analyze the filtrate for DOC.
- The test duration is typically 28 days.
- Calculate the percentage of DOC removal over time, corrected for the blank.

OECD Guideline 305: Bioaccumulation in Fish

This guideline describes a procedure to determine the bioconcentration factor (BCF) of a substance in fish.

1. Principle: Fish are exposed to the test substance in water under flow-through conditions for a defined period (uptake phase), followed by a period in clean water (depuration phase). The concentration of the test substance in the fish tissue is measured over time.

2. Materials:

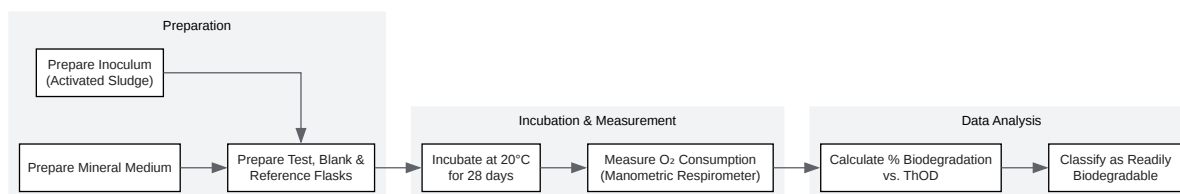
- Test Organism: A suitable fish species, such as Zebrafish (*Danio rerio*) or Rainbow Trout (*Oncorhynchus mykiss*).
- Test Substance: **Dipropylene glycol**.
- Apparatus: Flow-through aquarium system, analytical equipment for quantifying the test substance in water and fish tissue (e.g., GC-MS).

3. Procedure:

- Acclimation: Acclimate the fish to the test conditions.
- Uptake Phase: Expose the fish to a constant, sublethal concentration of the test substance in the water for a period of up to 28 days.
- Sample fish and water at predetermined intervals for analysis of the test substance concentration.
- Depuration Phase: Transfer the remaining fish to a clean water system and monitor the decrease in the test substance concentration in their tissues over time.
- Analysis: Analyze the concentration of the test substance in fish tissue and water samples.
- Calculation: Calculate the BCF as the ratio of the concentration of the test substance in the fish to its concentration in the water at steady state.

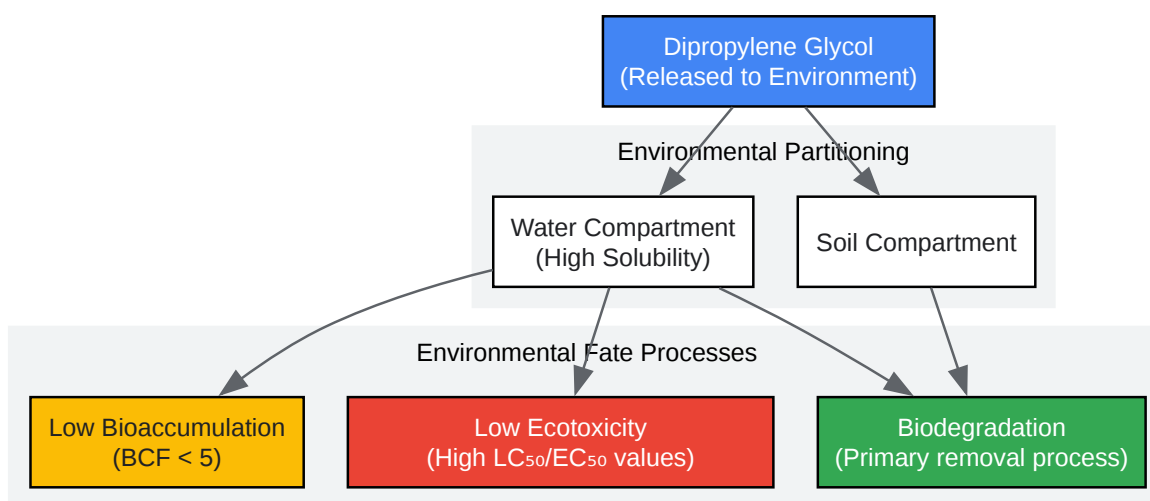
Visualizations

The following diagrams illustrate the workflows of the key experimental protocols.



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OECD 301F Experimental Workflow



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Environmental Fate of **Dipropylene Glycol**

Conclusion

The comprehensive data presented in this technical guide indicate that **dipropylene glycol** has a favorable environmental profile. It is readily biodegradable and does not persist in the environment. Furthermore, its low potential for bioaccumulation and low ecotoxicity suggest a

minimal risk to aquatic ecosystems under normal use and disposal scenarios. This information is critical for researchers, scientists, and drug development professionals in conducting thorough environmental risk assessments and in the development of sustainable products.

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